

# Akrobomycin (CAS Number: 89156-94-5): A Technical Overview

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## Compound of Interest

Compound Name: **Akrobomycin**

Cat. No.: **B15560598**

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## Introduction

**Akrobomycin** is an anthracycline antibiotic identified by the CAS number 89156-94-5. As a member of the anthracycline class, it is recognized for its potential antimicrobial and antitumor properties.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the available scientific information on **Akrobomycin**, including its chemical and physical properties, biological activity, and its role in biochemical pathways. The information is presented to support research and development efforts in the fields of oncology and microbiology.

## Chemical and Physical Properties

**Akrobomycin** is a complex organic molecule with the chemical formula  $C_{26}H_{27}NO_8$ .<sup>[2]</sup> It was first isolated from *Actinomadura roseoviolacea* 1029-AV1.<sup>[2]</sup> The following table summarizes its key physicochemical properties based on available data.

Property	Value	Reference
CAS Number	89156-94-5	<a href="#">[2]</a>
Molecular Formula	C <sub>26</sub> H <sub>27</sub> NO <sub>8</sub>	<a href="#">[2]</a>
Molecular Weight	481.49 g/mol	<a href="#">[2]</a>
Class	Anthracycline Antibiotic	<a href="#">[1]</a> <a href="#">[2]</a>
Initial Source	Actinomadura roseoviolacea 1029-AV1	<a href="#">[2]</a>

## Biological Activity

### Antimicrobial and Antitumor Activities

**Akrobomycin** has demonstrated both antimicrobial and antitumor activities.[\[1\]](#)[\[2\]](#) While specific quantitative data from the primary literature is limited, its classification as an anthracycline suggests a mechanism of action common to this group of compounds.

## Mechanism of Action

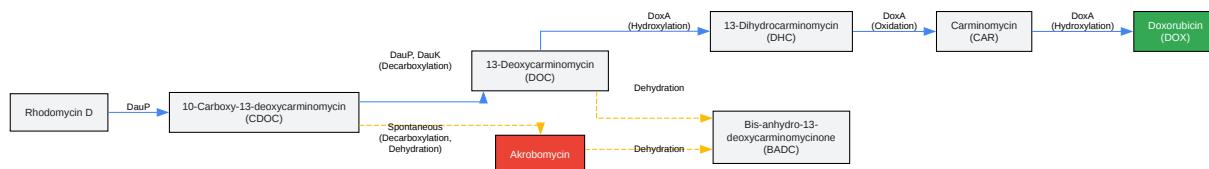
The precise mechanism of action for **Akrobomycin** has not been extensively elucidated in dedicated studies. However, as an anthracycline, it is presumed to share the primary mechanisms of action of this class, which include:

- DNA Intercalation: Anthracyclines insert themselves between the base pairs of DNA, disrupting the helical structure and interfering with DNA replication and transcription.
- Topoisomerase II Inhibition: They can form a stable ternary complex with DNA and topoisomerase II, an enzyme crucial for relieving torsional stress in DNA during replication. This "poisoning" of the enzyme leads to double-strand breaks in the DNA and subsequent cell death.
- Generation of Reactive Oxygen Species (ROS): The quinone moiety of the anthracycline structure can undergo redox cycling to produce free radicals, leading to oxidative stress and cellular damage.

## Biosynthetic Pathway Involvement

Research on the biosynthesis of doxorubicin, a widely used chemotherapy agent, has shed light on the role of **Akrobomycin** as an intermediate. A key study on the bioconversion of  $\epsilon$ -rhodomycinone glycoside to doxorubicin identified **Akrobomycin** as a shunt product.<sup>[3][4]</sup> Specifically, 10-carboxy-13-deoxycarminomycin (CDOC) can spontaneously decompose into **Akrobomycin** through decarboxylation and dehydration.<sup>[3]</sup>

The following diagram illustrates the position of **Akrobomycin** within this biosynthetic pathway.



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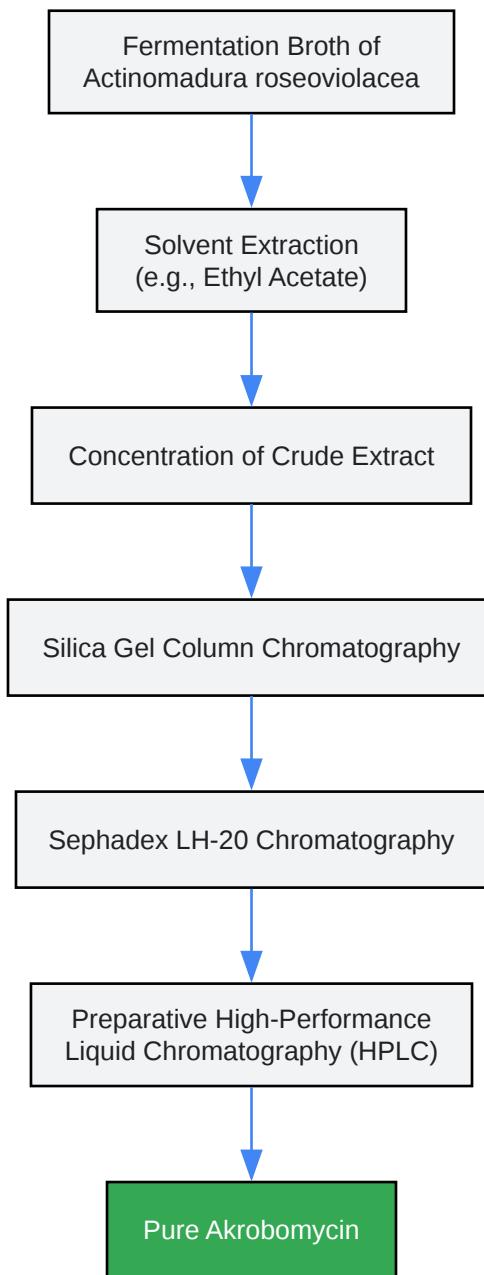
Biosynthetic pathway showing **Akrobomycin** as a shunt product.<sup>[3]</sup>

## Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and activity testing of **Akrobomycin** are not readily available in recent literature. The original 1984 publication by Imamura et al. would be the primary source for these methods.<sup>[5]</sup> However, based on general practices for anthracycline research, the following outlines the likely methodologies that would have been employed.

## Isolation and Purification Workflow

The isolation of **Akrobomycin** from its source, *Actinomadura roseoviolacea*, would typically follow a multi-step purification process.



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A generalized workflow for the isolation of **Akrobomycin**.

## Structure Elucidation

The determination of **Akrobomycin**'s chemical structure would have relied on a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To elucidate the carbon-hydrogen framework and the connectivity of atoms.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To characterize the chromophore of the anthracycline structure.

## Conclusion

**Akrobomycin** is an anthracycline antibiotic with potential for further investigation as an antimicrobial and antitumor agent. While detailed, publicly available data is currently scarce, its structural relationship to other well-characterized anthracyclines and its identified role as a biosynthetic intermediate provide a solid foundation for future research. Accessing the original 1984 publication is critical for a more in-depth understanding of its initial characterization. Further studies are warranted to fully elucidate its biological activity, mechanism of action, and therapeutic potential.

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